

Unveiling the Molecular Architecture of Shihulimonin A: A Technical Overview

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Compound of Interest

Compound Name: *Shihulimonin A*

Cat. No.: *B1151816*

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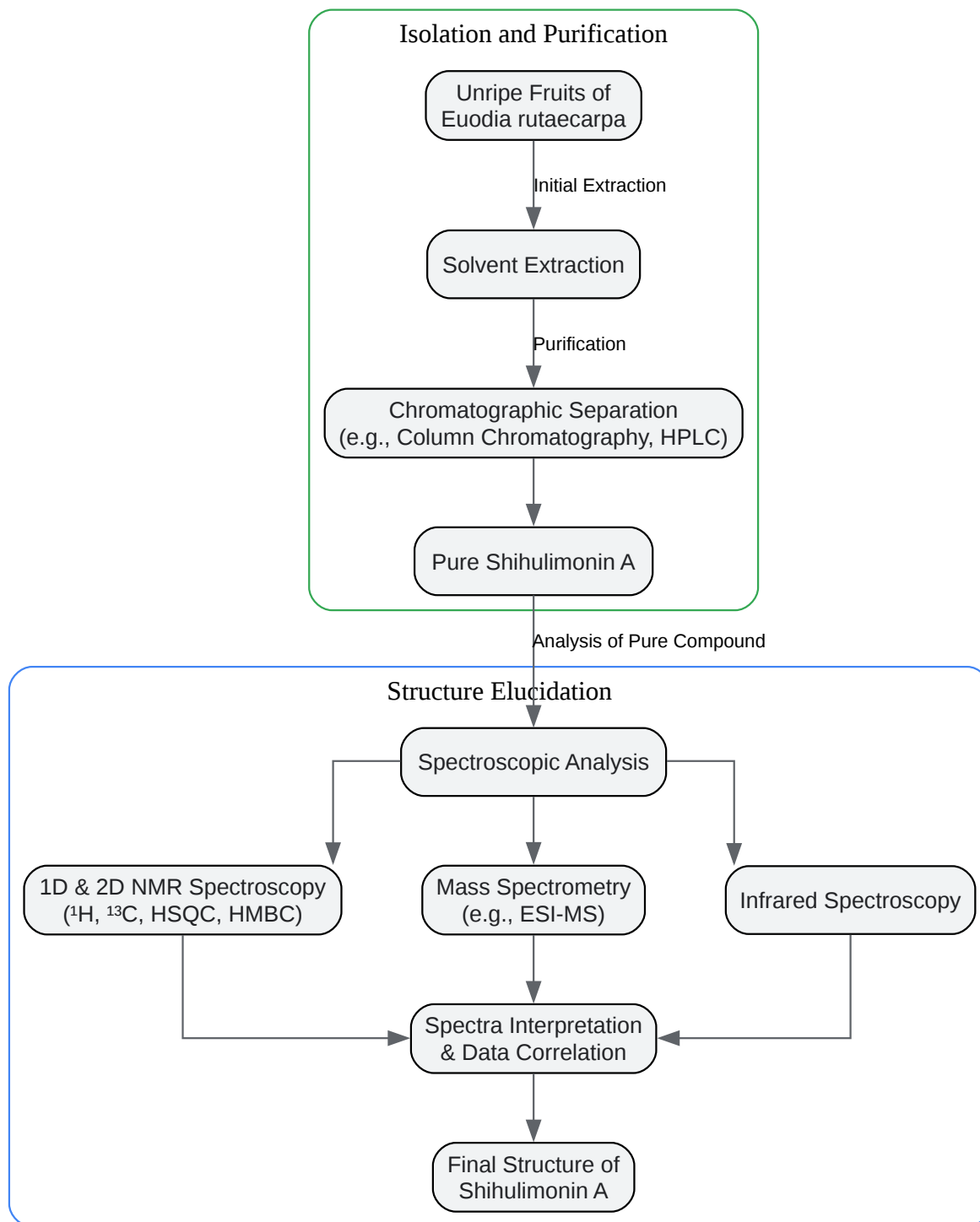
For Researchers, Scientists, and Drug Development Professionals

Introduction

Shihulimonin A, a limonoid isolated from the unripe fruits of *Euodia rutaecarpa* (Juss.) Benth., represents a molecule of significant interest within the natural products community. The structural elucidation of such compounds is a critical step in understanding their potential biological activities and for guiding further research in drug discovery and development. This technical guide provides a comprehensive overview of the methodologies and spectroscopic techniques employed in the determination of the intricate molecular structure of **Shihulimonin A**. While the foundational data for this guide is based on published research, this document serves to consolidate and technically detail the elucidation process for a scientific audience.

Core Methodologies in the Structural Elucidation of **Shihulimonin A**

The determination of the complex three-dimensional structure of **Shihulimonin A** relies on a synergistic application of modern spectroscopic and spectrometric techniques. The general workflow for the isolation and structure elucidation is outlined below.



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